

onvansertib progression-free survival vs control mCRC

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Compound Focus: Onvansertib

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Efficacy and Progression-Free Survival Data

Trial / Population	Treatment Arms	Confirmed Objective Response Rate (ORR)	Progression-Free Survival (PFS)
CRDF-004 (1L RAS-mutated mCRC) [1] [2] [3]	Onvansertib (30mg) + SoC (N=37)	49% (18/37)	Trend favoring 30mg arm; median PFS not reached; early curve separation [1]
	Onvansertib (20mg) + SoC (N=36)	42% (15/36)	Early curve separation vs. control [1]
	SoC alone (Control) (N=37)	30% (11/37)	--
Phase 2 (2L KRAS-mutant mCRC) [4] [5]	Onvansertib + FOLFIRI/Bevacizumab (All Patients, N=53)	26.4% (14/53)	Median PFS: 8.4 months (95% CI, 6.0-14.8) [5]
	...Subgroup: Bevacizumab-Naïve (N=13)	76.9% (10/13)	Median PFS: 14.9 months (95% CI, 13.5-not reached) [5]

Trial / Population	Treatment Arms	Confirmed Objective Response Rate (ORR)	Progression-Free Survival (PFS)
	...Subgroup: Prior Bevacizumab (N=40)	10.0% (4/40)	Median PFS: 6.6 months (95% CI, 5.6-9.8) [5]

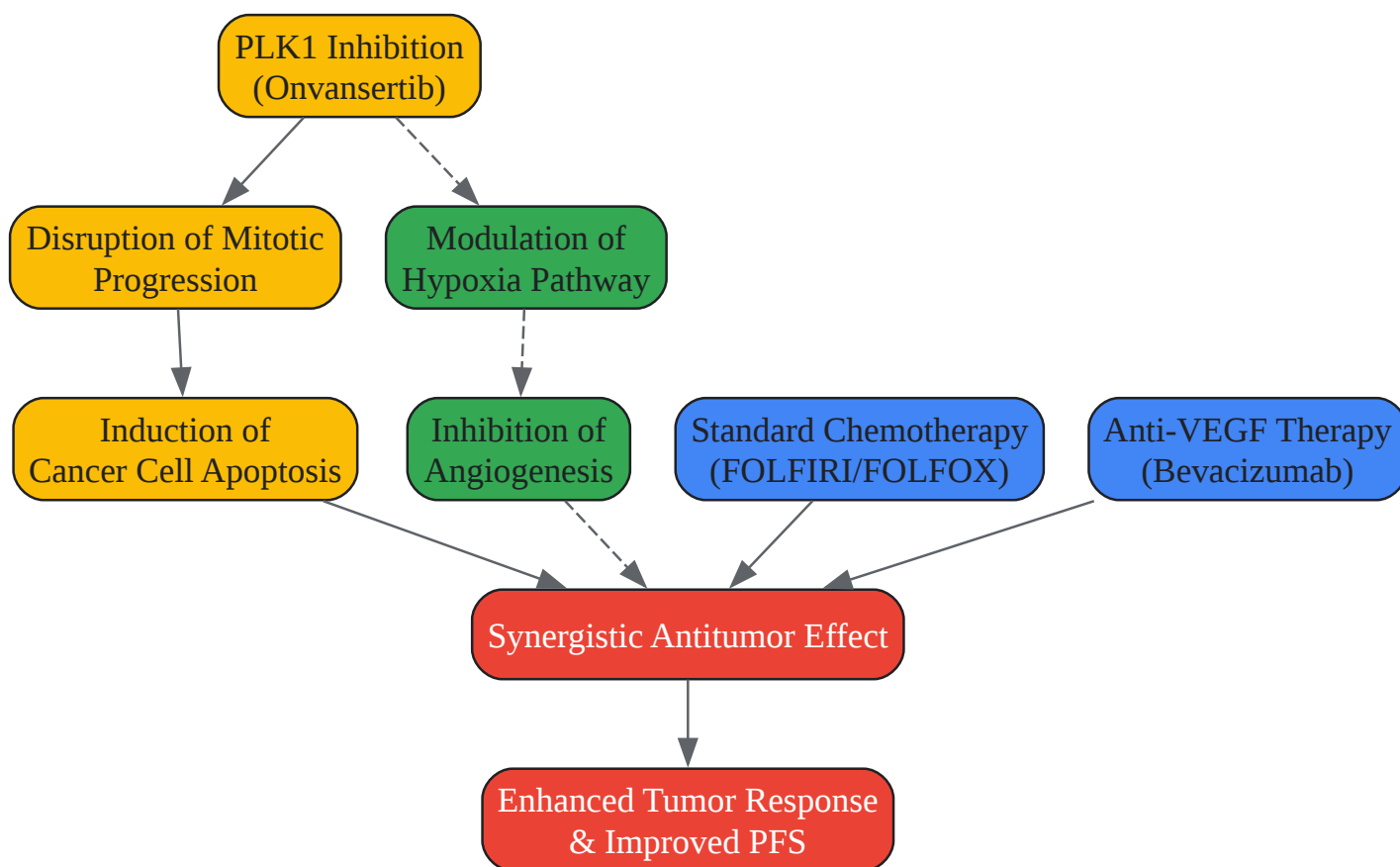
Experimental Protocol Details

For a clear understanding of the data, here are the methodologies used in the key trials cited.

- **Trial Design:** CRDF-004 is a **randomized, open-label, Phase 2 trial** [1].
- **Patient Population:** Adults with previously untreated, **RAS-mutated (KRAS or NRAS) mCRC**. Patients must have an ECOG performance status of 0 or 1 [2] [3].
- **Treatment Regimens:** Patients were randomized to one of three arms [1] [3]:
 - **Control Arm:** Standard-of-care (SoC) alone. SoC consists of either **FOLFIRI (leucovorin, fluorouracil, irinotecan)** or **FOLFOX (leucovorin, fluorouracil, oxaliplatin)**, plus **bevacizumab** [1].
 - **Experimental Arm 1:** SoC + **onvansertib 20mg**.
 - **Experimental Arm 2:** SoC + **onvansertib 30mg**.
 - **Onvansertib** was administered orally on Days 1-5 and 15-19 of each 28-day cycle. SoC chemotherapies and bevacizumab were given on Days 1 and 15 [2] [3].
- **Key Endpoints:**
 - **Primary Endpoint: Objective Response Rate (ORR)**, assessed by blinded independent central review (BICR) per RECIST v1.1 criteria [1].
 - **Secondary Endpoints: Progression-Free Survival (PFS)**, Duration of Response (DOR), Overall Survival (OS), and safety [1] [2].
- **Data Cut-off:** The results for the 110-patient intent-to-treat population are as of **July 8, 2025**. The median follow-up time for the PFS analysis was approximately 6 months [1] [3].

Mechanism of Action and Workflow

The following diagram illustrates the proposed mechanism of **onvansertib** and the logical flow of the clinical trial that generated the PFS data.



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Interpretation and Future Directions

- **PFS Data Maturity:** The PFS data from the first-line CRDF-004 trial is **early and immature**. The reported trend and curve separation are promising signals, but **median PFS has not been reached** in any arm, and longer follow-up is needed for definitive conclusions [1] [3].
- **Impact of Prior Bevacizumab:** Data from the second-line setting strongly suggests that **prior bevacizumab exposure may confer resistance** to the **onvansertib** combination. This is a key rationale for investigating the drug in the first-line setting, where all patients are bevacizumab-naïve [4] [5].
- **Next Data Update:** Cardiff Oncology expects to provide an update on the first-line mCRC program, which will likely include more mature PFS data, by **Q1 2026** [1] [6] [2].

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